

Technical Support Center: Optimization of Quinoline-3-Carbonitrile Synthesis

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Compound of Interest

Compound Name:	4-Hydroxy-7-methoxy-6-nitroquinoline-3-carbonitrile
CAS No.:	492456-52-7
Cat. No.:	B1311417

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Welcome to the technical support resource for the synthesis of quinoline-3-carbonitrile derivatives. This guide is designed for researchers, medicinal chemists, and process development scientists. Here, we move beyond simple protocols to address the nuanced challenges of this synthesis, focusing on the widely-used Friedländer Annulation and related methodologies. Our goal is to empower you with the expert insights needed to troubleshoot common issues, optimize reaction conditions, and achieve high-yield, high-purity results.

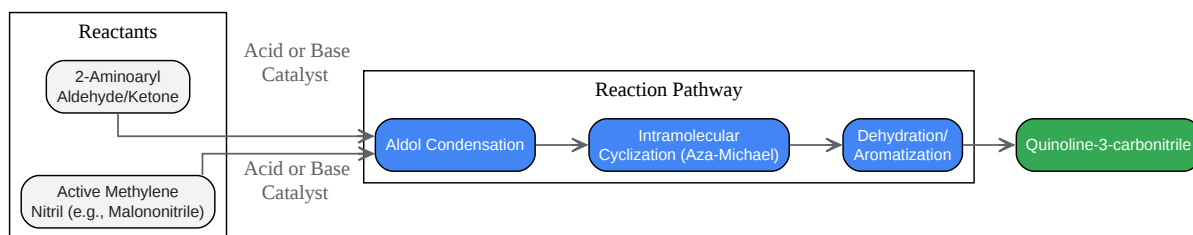
Quinolines are cornerstone scaffolds in medicinal chemistry, renowned for their broad pharmacological activities.^{[1][2][3]} The 3-carbonitrile substituent, in particular, serves as a versatile chemical handle for further molecular elaboration. While the Friedländer synthesis is a direct and efficient route, its success is highly sensitive to substrate, catalyst, and solvent choice.^{[1][4][5]} This guide provides a structured approach to navigating these variables.

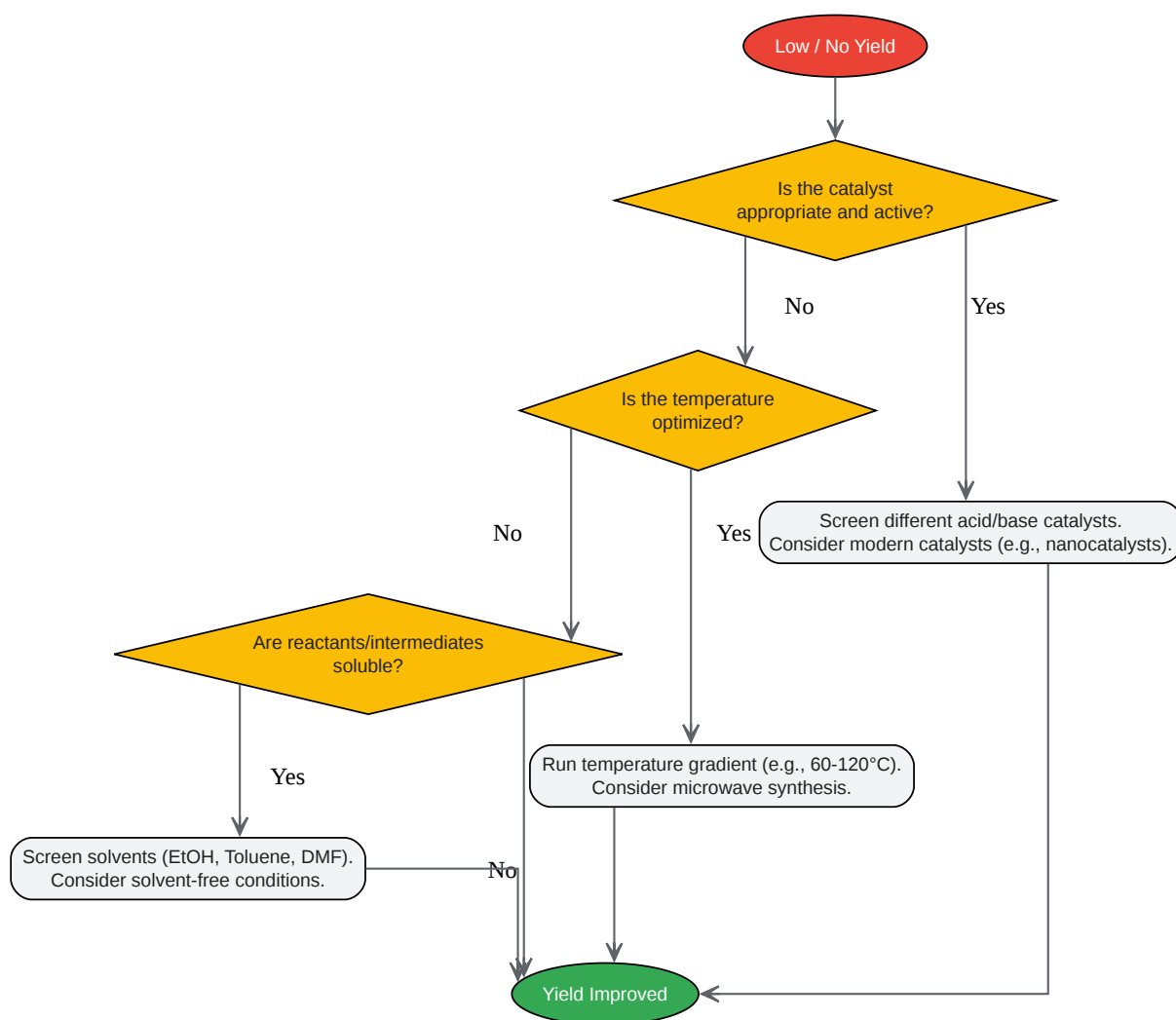
Core Pathway: The Friedländer Annulation

The Friedländer synthesis is a condensation reaction between a 2-aminoaryl aldehyde or ketone and a compound containing a reactive α -methylene group, such as malononitrile or

ethyl cyanoacetate, to form a quinoline ring.^{[1][4][5][6]} The reaction is typically catalyzed by either acid or base.^{[4][7]}

The mechanism proceeds through an initial aldol-type condensation to form an α,β -unsaturated intermediate, followed by an intramolecular cyclization (aza-Michael addition) and subsequent dehydration to yield the aromatic quinoline ring.^[4]





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